

cerium stearate performance in metal coatings

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cerium stearate

CAS No.: 10119-53-6

Cat. No.: S1539126

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Performance of Cerium-Based Coatings

The following table summarizes the corrosion protection performance of various cerium-based coatings as reported in recent studies.

Coating Type / Material	Substrate	Test Environment	Key Performance Results	Citation
Multilayer PEO with encapsulated Ce ³⁺	A1050 Aluminium Alloy	3.5 wt% NaCl Solution	"Superior corrosion performance" compared to unmodified passive coatings; active protection via inhibitor release triggered by corrosion activity [1].	
Cerium-based Conversion Coating	AA5083 Aluminium Alloy	Electrochemical Testing	Reduction of corrosion current density by ~3 orders of magnitude compared to untreated samples [2].	
CeO ₂ Coating (Potentiostatic)	316L Stainless Steel	Ringer's Solution (37°C)	Improved corrosion resistance; optimal performance achieved with specific additives [3].	

Coating Type / Material	Substrate	Test Environment	Key Performance Results	Citation
Cerium-Lanthanum Conversion Coating	Galvanized Steel	Not Specified	Increased protective ability; reduced number and diameter of pores in coatings; self-healing properties observed [4].	

Detailed Experimental Protocols

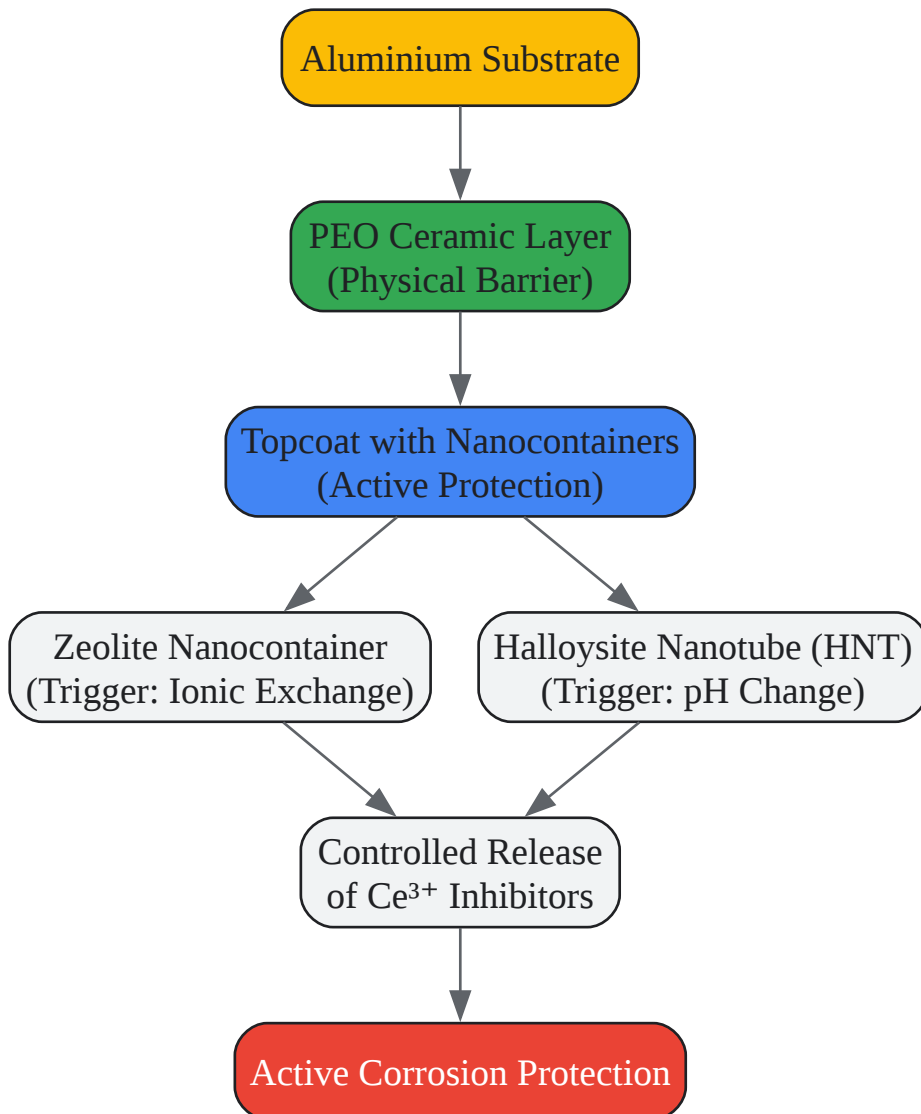
To ensure your guide's reproducibility, here are the methodologies for key studies cited.

Multilayer Active Protection Coating for Aluminium

This protocol describes creating a coating system with a passive ceramic base and an active top layer that releases corrosion inhibitors on demand [1].

- **Coating Formation:** A **Plasma Electrolytic Oxidation (PEO)** ceramic base layer is first applied to the aluminium substrate in a pulsed bipolar mode. The electrolyte is kept below 30°C [1].
- **Inhibitor Encapsulation:** Cerium (III) nitrate hexahydrate is used as the corrosion inhibitor. It is loaded into two types of nanocontainers:
 - **Zeolite Y sodium:** Loaded via a 24-hour **immersion and stirring** process in a cerium salt solution [1].
 - **Halloysite Nanotubes (HNT):** Loaded using a **vacuum-induced capillarity** method to draw the cerium solution into the nanotubes [1].
- **Release Trigger & Kinetics:** The inhibitors are released through **ionic exchange** and by **pH changes** associated with the onset of corrosion. The release profile is studied using a dialysis membrane (snakeskin tube) in a 3.5 wt% NaCl solution, with the concentration of released Ce^{3+} measured by UV-Vis spectrophotometry at 252 nm [1].

This process creates a sophisticated, multi-level defense system for the metal, as illustrated below.



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Cerium-Based Coating on 316L Stainless Steel with Additives

This study formed cerium-based coatings on 316L stainless steel to enhance corrosion resistance in a simulated physiological environment, testing the effect of various additives [3].

- **Coating Formation:** A potentiostatic technique is used, applying a constant potential of **-0.7 V**. The electrolyte contains **30 mM Ce(NO₃)₃·6H₂O** and **25 mM H₂O₂** (which promotes the oxidation of Ce³⁺ to Ce⁴⁺) at **50°C** in a nitrogen-saturated atmosphere [3].
- **Additive Screening:** The study first determined the optimal concentration of additives (sodium salicylate, sodium molybdate, and ascorbic acid) for corrosion inhibition by running polarization

curves of bare 316L SS in Ringer's solution with different additive concentrations [3].

- **Performance Testing:** The corrosion protection performance of the coated samples is evaluated in Ringer's solution at 37°C using **potentiodynamic polarization tests** and **electrochemical impedance spectroscopy**. Coating composition and morphology are analyzed using **Scanning Electron Microscopy (SEM)** and **Energy Dispersive X-ray Spectroscopy (EDX)** [3].

Key Insights on Cerium in Metal Protection

The gathered research highlights several important trends and properties of cerium-based corrosion protections:

- **Mechanism of Protection:** Cerium provides protection through the formation of cerium oxides/hydroxides that act as a physical barrier. A significant advantage is its **"self-healing"** ability, where a local increase in pH at a corrosion site triggers the precipitation of cerium compounds, blocking the spread of corrosion [3].
- **Synergistic Effects:** Research indicates that combining cerium with other elements can enhance performance. For example, adding **Lanthanum** to a cerium-containing passivation solution for galvanized steel was found to increase protective ability by reducing coating porosity [4]. Similarly, additives like sodium molybdate and sodium salicylate showed a synergistic effect with cerium in protecting 316L stainless steel [3].
- **Shift Towards Active Protection:** A leading-edge development is the move from simple barrier layers to **active protection systems**. The use of nanocontainers to encapsulate and controllably release cerium inhibitors represents a significant advancement for long-term corrosion resistance, as it provides a healing response exactly when and where it is needed [1].

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To cite this document: Smolecule. [cerium stearate performance in metal coatings]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1539126#cerium-stearate-performance-in-metal-coatings]

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